

# Commercial Sourcing of 2-Bromodecane: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 2-Bromodecane

Cat. No.: B1670051

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For researchers, scientists, and professionals in drug development, the timely procurement of specific chemical reagents is a critical step in the experimental workflow. This technical guide provides an in-depth overview of commercial suppliers for **2-bromodecane**, a key alkyl halide intermediate in various organic syntheses.

This document summarizes available data on the purity, packaging, and supply of **2-bromodecane** from various vendors. It is intended to streamline the purchasing process by offering a comparative landscape of commercial sources.

## Supplier Landscape and Product Specifications

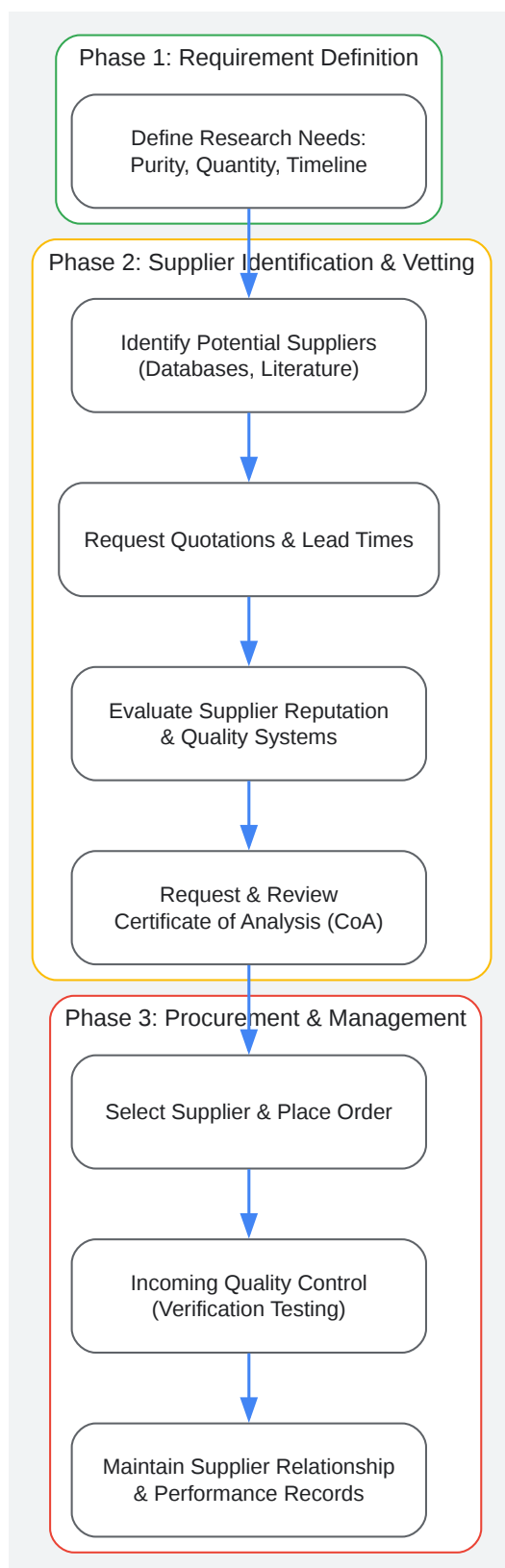
The commercial availability of **2-bromodecane** varies among chemical suppliers, with options ranging from ready-to-ship products to custom synthesis on demand. The purity of the available **2-bromodecane** is a key differentiator, with grades including 90%, 95%, and 99% being offered. For specialized research needs, some suppliers also provide custom synthesis services to meet specific purity and quantity requirements.

Below is a summary of commercial suppliers for **2-bromodecane**, compiled from publicly available data. Researchers are advised to visit the suppliers' websites for the most current information and to request certificates of analysis (CoA) to verify product quality.

Supplier	Purity/Grade	Available Quantities	Price (USD)	Notes
American Custom Chemicals Corporation	95.00%	5 mg	\$505.86	As listed on LookChem.[1]
AHH	90%	25 g	\$330.00	As listed on LookChem.[1]
Simson Pharma Limited	Not specified	Custom Synthesis	Contact for quote	Certificate of Analysis is provided with every compound. [2]
Hoffman Fine Chemicals	Not specified	Not specified	\$1,695.00	CAS RN: 150927-31-4.[3]
LookChem	99%	Not specified	Contact for quote	Lists a total of 6 raw suppliers.[1]

## Strategic Sourcing Workflow

The selection of a chemical supplier is a multi-faceted process that extends beyond simple price comparison. For researchers and drug development professionals, ensuring the quality, consistency, and timely delivery of starting materials is paramount to the success of their projects. The following diagram illustrates a logical workflow for the strategic sourcing of research chemicals like **2-bromodecane**.



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A logical workflow for selecting a chemical supplier.

# Note on Experimental Protocols and Signaling Pathways

This guide focuses on the commercial sourcing of **2-bromodecane**. As such, detailed experimental protocols for its use in synthesis or diagrams of signaling pathways are beyond the scope of this document. Researchers should refer to peer-reviewed scientific literature for established experimental procedures and relevant biological pathway information. The primary aim of this guide is to facilitate the efficient procurement of this chemical reagent, which serves as a starting point for a wide array of research applications.

## Need Custom Synthesis?

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## References

- 1. 2-Bromodecane | lookchem [lookchem.com]
- 2. 2-Bromo Decane | CAS No- 39563-53-6 | Simson Pharma Limited [simsonpharma.com]
- 3. hoffmanchemicals.com [hoffmanchemicals.com]
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